

Illiciumlignan D: A Comprehensive Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Illiciumlignan D*

Cat. No.: *B13426641*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **Illiciumlignan D**, a lignan of significant interest for its potential therapeutic applications. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated biological pathways to serve as a comprehensive resource for the scientific community.

Physicochemical Properties

Illiciumlignan D is a lignan compound with the molecular formula $C_{25}H_{32}O_{10}$ and a molecular weight of 492.52 g/mol ^[1]. It is typically isolated as a powder and requires storage in a cool, dry, and sealed environment to maintain its stability. While experimentally determined values for the melting point are not widely reported, its boiling point is predicted to be 704.7 ± 60.0 °C, with a predicted density of 1.43 ± 0.1 g/cm³.

Table 1: Physical and Chemical Properties of **Illiciumlignan D**

| Property | Value | Source |
|---------------------------|---|-------------|
| Molecular Formula | C ₂₅ H ₃₂ O ₁₀ | [1] |
| Molecular Weight | 492.52 g/mol | [1] |
| CAS Number | 2237239-36-8 | [1] |
| Appearance | Powder | Vendor Data |
| Boiling Point (Predicted) | 704.7 ± 60.0 °C | [1] |
| Density (Predicted) | 1.43 ± 0.1 g/cm ³ | [1] |
| Storage | 2-8°C, sealed, dry, light-proof | [1] |

Note: Due to the limited availability of specific experimental data for **Illiciumlignan D**, the following sections on spectral data and biological activity are based on closely related and well-characterized lignans isolated from the same genus, primarily Illiciumlignans G-O, to provide a representative profile.

Spectral Data

The structural elucidation of lignans like **Illiciumlignan D** relies heavily on nuclear magnetic resonance (NMR) and mass spectrometry (MS). The following tables summarize the characteristic spectral data for a representative Illicium lignan, Illiciumlignan G, which shares a similar core structure.

Table 2: ¹H-NMR Spectral Data of a Representative Illicium Lignan (Illiciumlignan G) in CD₃OD

| Position | δ H (ppm) | Multiplicity | J (Hz) |
|---------------------|------------------|--------------|----------|
| 2 | 6.96 | d | 1.8 |
| 5 | 6.75 | d | 8.2 |
| 6 | 6.83 | dd | 8.2, 1.8 |
| 7 | 4.98 | d | 5.8 |
| 8 | 2.89 | m | |
| 9a | 3.85 | m | |
| 9b | 3.75 | m | |
| 2' | 6.73 | br s | |
| 6' | 6.73 | br s | |
| 7' | 2.62 | t | 7.7 |
| 8' | 1.82 | m | |
| 9'a | 3.65 | m | |
| 9'b | 3.55 | m | |
| 3-OCH ₃ | 3.88 | s | |
| 5'-OCH ₃ | 3.87 | s | |
| Xylose | | | |
| 1'' | 4.35 | d | 7.6 |
| Rhamnose | | | |
| 1''' | 5.18 | br s | |

Table 3: ¹³C-NMR Spectral Data of a Representative Illicium Lignan (Illiciumlignan G) in CD₃OD

| Position | δC (ppm) | Position | δC (ppm) |
|--------------------|------------------|---------------------|------------------|
| 1 | 134.8 | 1' | 129.0 |
| 2 | 110.8 | 2' | 118.0 |
| 3 | 149.0 | 3' | 147.5 |
| 4 | 147.4 | 4' | 136.9 |
| 5 | 116.1 | 5' | 145.2 |
| 6 | 119.7 | 6' | 114.2 |
| 7 | 89.8 | 7' | 32.9 |
| 8 | 53.1 | 8' | 35.8 |
| 9 | 72.6 | 9' | 62.2 |
| 3-OCH ₃ | 56.4 | 5'-OCH ₃ | 56.8 |
| Xylose | Rhamnose | | |
| 1'' | 103.6 | 1''' | 102.3 |
| 2'' | 79.2 | 2''' | 72.3 |
| 3'' | 78.9 | 3''' | 72.2 |
| 4'' | 71.5 | 4''' | 74.0 |
| 5'' | 66.9 | 5''' | 69.9 |
| 6''' | 17.9 | | |

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is critical for confirming the molecular formula. For Illiciumlignan G, a sodium adduct molecular ion $[M + Na]^+$ was observed at m/z 661.2471, corresponding to the molecular formula $C_{31}H_{42}O_{14}$.

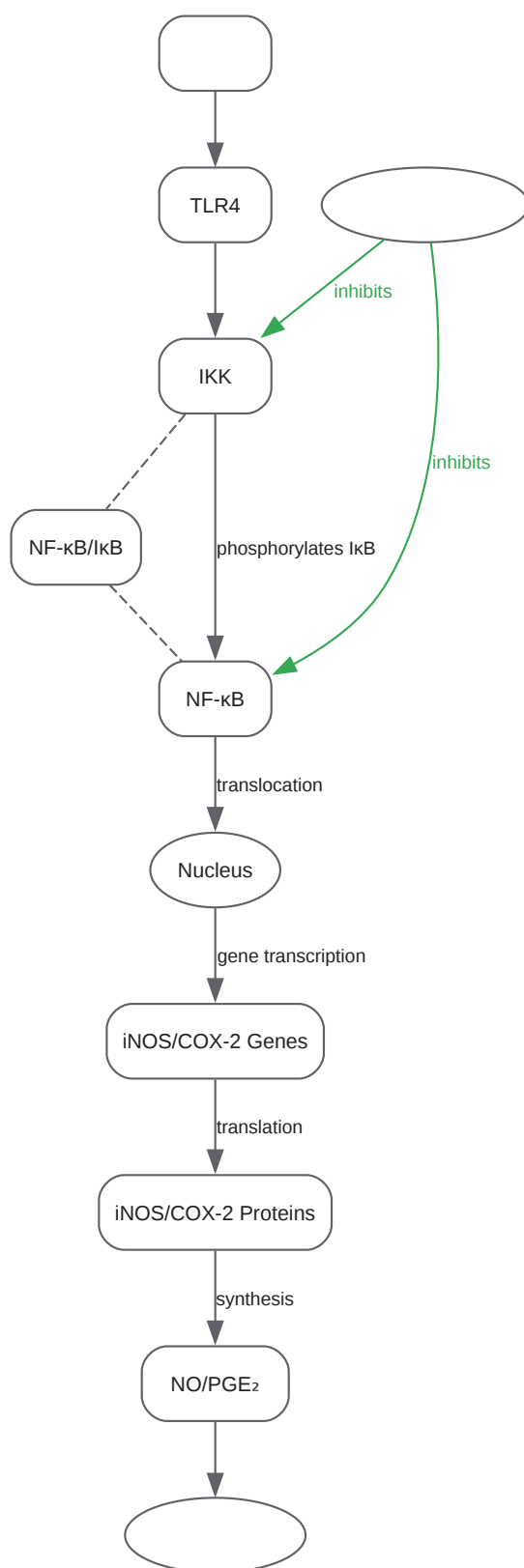
Biological Activities and Signaling Pathways

Lignans from the genus *Illicium* are recognized for their significant anti-inflammatory and neuroprotective properties.

Anti-inflammatory Activity

Illiciumlignans have demonstrated potent anti-inflammatory effects by inhibiting the production of key inflammatory mediators. In studies involving lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages, these compounds have been shown to reduce the production of prostaglandin E₂ (PGE₂) and nitric oxide (NO).

The underlying mechanism is believed to involve the modulation of inflammatory signaling pathways, such as the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) pathways. By inhibiting these pathways, Illiciumlignans can suppress the expression of pro-inflammatory enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).

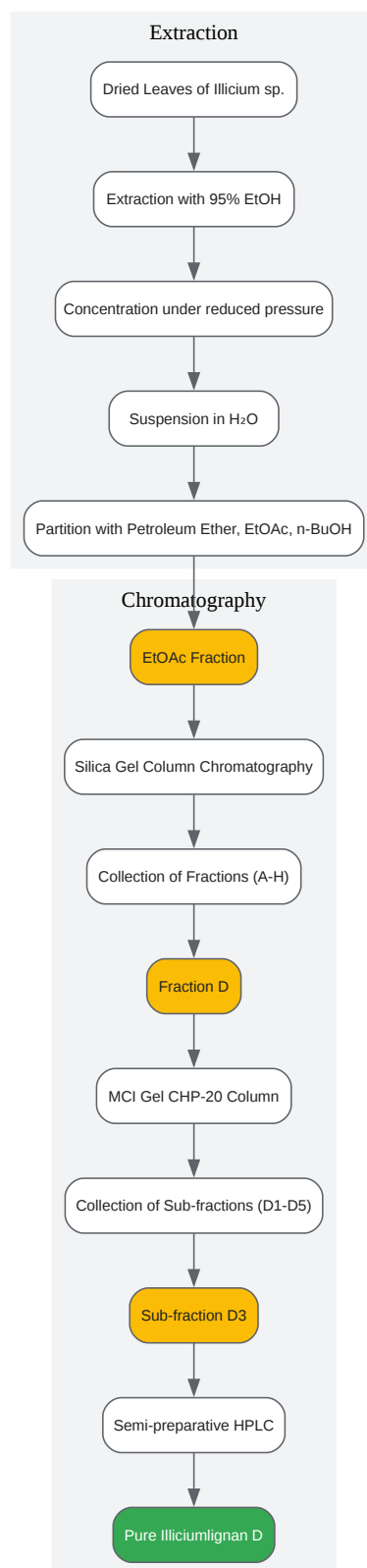
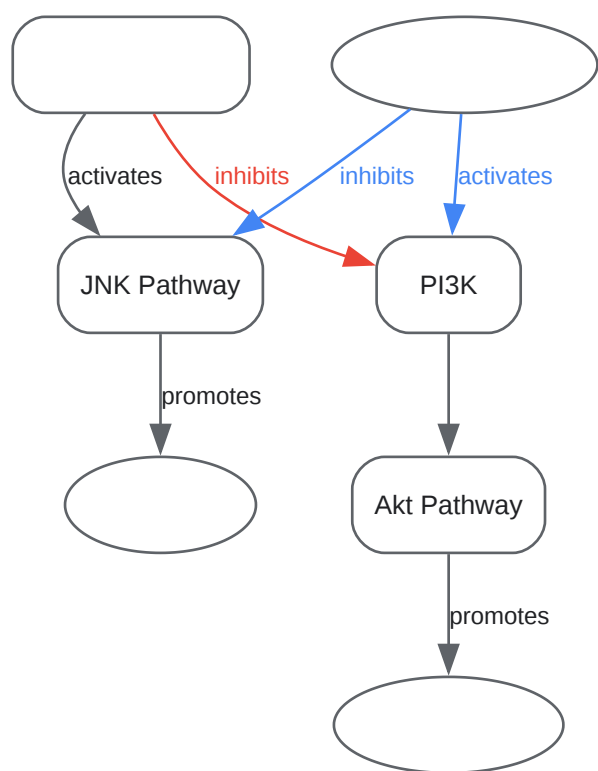


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Proposed anti-inflammatory signaling pathway of **Illiciumlignan D**.

Neuroprotective Effects

Several lignans have been investigated for their neuroprotective potential. The proposed mechanism of action involves the protection of neuronal cells from oxidative stress and apoptosis. This is achieved through the modulation of signaling pathways that regulate cellular survival and death, such as the Akt and JNK pathways. By promoting pro-survival signals and inhibiting apoptotic cascades, Illiciumlignans may offer a therapeutic avenue for neurodegenerative diseases.



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References

- 1. Illiciumlignans G–O from the leaves of Illicium dunnianum and their anti-inflammatory activities - RSC Advances (RSC Publishing) [pubs.rsc.org]
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